

AZD5718: A Comparative Guide to its In Vivo Anti-inflammatory Effects

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the in vivo anti-inflammatory effects of **AZD5718**, a potent and selective 5-lipoxygenase-activating protein (FLAP) inhibitor. By inhibiting FLAP, **AZD5718** effectively suppresses the biosynthesis of all leukotrienes, which are powerful pro-inflammatory mediators.^{[1][2]} This document summarizes key experimental data, details the methodologies used in pivotal studies, and visually represents the underlying biological pathways and experimental workflows.

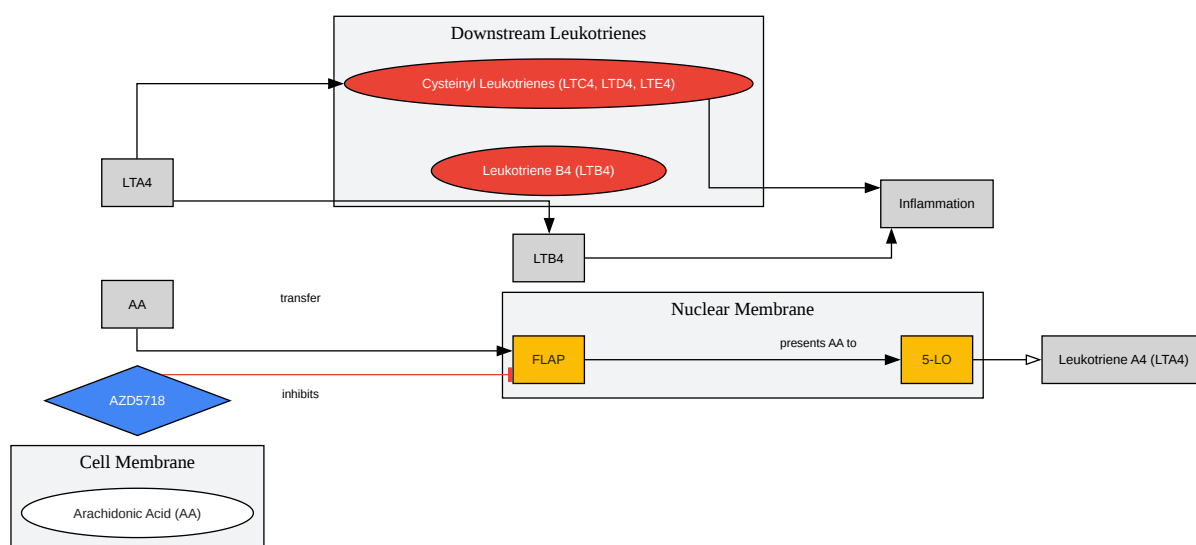
Comparative Performance of FLAP Inhibitors

AZD5718 has demonstrated a significant potency advantage over other FLAP inhibitors, such as AM103 and VIA-2291 (atuliflapon).^[3] The half-maximal inhibitory concentration (IC₅₀) for **AZD5718** on ex vivo stimulated leukotriene B₄ (LTB₄) inhibition in human whole blood is approximately 100-fold lower than that of both AM103 and VIA-2291.^[3]

Compound	Mechanism of Action	IC50 (LTB4 inhibition in human whole blood)	Key In Vivo Findings
AZD5718	FLAP Inhibitor	39 nM[2][4]	Dose-dependent inhibition of LTB4 and LTE4 in healthy volunteers and patients with recent myocardial infarction. [4][5][6] Greater than 90% suppression of leukotriene production over 24 hours.[1][3]
AM103	FLAP Inhibitor	Significantly higher than AZD5718[3]	Showed a more pronounced effect on endogenous LTE4 production at lower concentrations compared to LTB4, though at much higher concentrations than AZD5718.[3]
VIA-2291 (Atuliflapon)	FLAP Inhibitor	Significantly higher than AZD5718[3]	Treatment for 6 months resulted in beneficial effects on plaque progression and left ventricular ejection fraction in patients with acute coronary syndrome.[3]

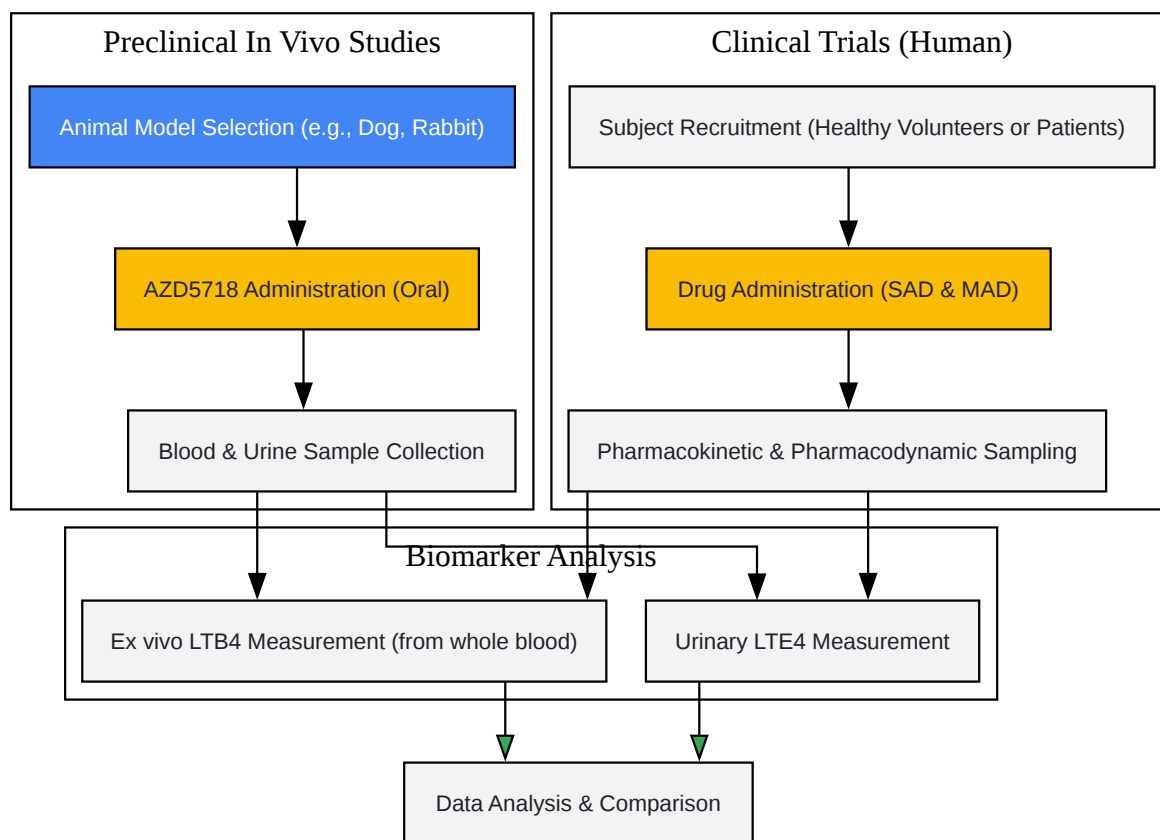
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the leukotriene biosynthesis pathway, the mechanism of action of **AZD5718**, and a typical experimental workflow for evaluating its in vivo effects.



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Mechanism of **AZD5718** in the leukotriene biosynthesis pathway.



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Workflow for in vivo evaluation of **AZD5718**.

Experimental Protocols

Detailed methodologies for key experiments are crucial for the replication and validation of findings.

Ex Vivo Leukotriene B4 (LTB4) Production in Whole Blood

This assay measures the ability of a compound to inhibit LTB4 synthesis in a physiologically relevant matrix.

- **Blood Collection:** Whole blood is collected from study subjects (human or animal) into tubes containing an anticoagulant.
- **Incubation with a Stimulant:** The blood is stimulated with a calcium ionophore (e.g., A23187) to induce the release of arachidonic acid and subsequent leukotriene synthesis.[6] This is performed in the presence and absence of the test compound (**AZD5718**).
- **Termination of Reaction:** The reaction is stopped, and plasma is separated by centrifugation.
- **LTB4 Quantification:** LTB4 levels in the plasma are quantified using a validated analytical method, typically an enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-mass spectrometry (LC-MS).
- **Data Analysis:** The percentage of inhibition of LTB4 production by the test compound is calculated relative to the vehicle control. The IC50 value is then determined from the concentration-response curve.

Urinary Leukotriene E4 (LTE4) Measurement

Urinary LTE4 is a stable metabolite of the cysteinyl leukotrienes and serves as a biomarker of systemic leukotriene production.[6]

- **Urine Collection:** Urine samples are collected from study subjects over a specified time interval.
- **Sample Preparation:** An aliquot of the urine sample is typically subjected to solid-phase extraction to concentrate the analyte and remove interfering substances.
- **LTE4 Quantification:** The concentration of LTE4 in the extracted sample is measured using a sensitive and specific method, such as LC-MS/MS.
- **Normalization:** Urinary LTE4 levels are often normalized to urinary creatinine concentration to account for variations in urine dilution.
- **Data Analysis:** Changes in urinary LTE4 levels from baseline or in comparison to a placebo group are calculated to assess the in vivo inhibitory effect of the drug.

Preclinical In Vivo Findings

Preclinical studies in beagle dogs and rabbits demonstrated the in vivo activity of **AZD5718**.^[7]

- Beagle Dogs: Single and repeated oral administration of **AZD5718** resulted in a concentration-dependent inhibition of LTB4 production in blood and a robust reduction in urinary LTE4 levels.^[7]
- Rabbits: Intravenous administration of **AZD5718** led to a concentration-dependent reduction in LTB4 production and inhibition of LTC4 production in the blood.^[7]

It is noteworthy that **AZD5718** was found to be inactive in rat and mouse blood, highlighting species-specific differences in pharmacology.^[7]

Clinical Validation

The anti-inflammatory effects of **AZD5718** have been validated in clinical trials involving healthy volunteers and patients with recent myocardial infarction.

First-in-Human Studies in Healthy Volunteers

In a randomized, placebo-controlled, single- and multiple-ascending dose study, **AZD5718** was well-tolerated.^{[4][6]} A clear dose- and concentration-dependent relationship was observed for the inhibition of both ex vivo LTB4 production and urinary LTE4 levels.^{[4][6]} The IC50 values for these effects were in the low nanomolar range.^{[4][6]}

FLAVOUR Phase 2a Study in Patients with Myocardial Infarction

In the FLAVOUR study, patients who had recently experienced a myocardial infarction were treated with **AZD5718**. The study confirmed the potent in vivo effects of the drug:

- Primary Endpoint: Statistically significant reductions in urinary LTE4 levels of over 80% were observed in both the 50 mg and 200 mg **AZD5718** groups compared to placebo at both 4 and 12 weeks.^{[5][8]}
- Safety: **AZD5718** was well-tolerated, with no treatment-related serious adverse events.^{[5][8]}

Conclusion

AZD5718 is a potent FLAP inhibitor with demonstrated in vivo efficacy in both preclinical species and humans. Its ability to robustly suppress leukotriene biosynthesis at well-tolerated doses makes it a promising candidate for the treatment of inflammatory diseases. The comparative data indicates a significant potency advantage for **AZD5718** over earlier FLAP inhibitors. The detailed experimental protocols provided herein offer a foundation for further research and validation of its anti-inflammatory properties.

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